

Application Note: Process Chemistry & Quality Control of tert-Butyl-4-methylanisole

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Compound of Interest

Compound Name: *tert-Butyl-4-methylanisole*

CAS No.: 94247-80-0

Cat. No.: B8643991

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Role: Fragrance Intermediate & Functional Ether Executive Summary & Chemical Context[1][2][3][4] [5][6]

2-tert-Butyl-4-methylanisole (2-TBM-A) is a lipophilic ether derived from the alkylation of p-cresyl methyl ether (4-methylanisole).[1] While often overshadowed by its isomer 2-tert-butyl-5-methylanisole (a direct musk/leathery odorant known as Leatherinol), 2-TBM-A serves a distinct role in fragrance chemistry:[1]

- **Synthetic Intermediate:** It is the ether-protected form of 2-tert-butyl-4-methylphenol (a BHT-type antioxidant).[1] It allows for further ring functionalization (e.g., formylation, halogenation) without interference from the phenolic hydroxyl group.[1]
- **Stability:** Unlike its phenolic counterpart, the anisole derivative is resistant to oxidation, making it a stable "masked" carrier for downstream reactions.
- **Olfactory Profile:** It possesses a mild, ether-like, slightly phenolic and spicy odor, used occasionally as a solvent-fixative or masking agent for sharper chemical notes.[1]

Critical Isomer Distinction

Researchers must verify the substitution pattern before proceeding, as the two isomers have vastly different applications.

Compound	Structure	CAS No.[1][2][3][4][5][6]	Primary Application
2-tert-Butyl-4-methylanisole	Methyl at C4, t-Butyl at C2	43109-72-4	Intermediate, Stabilizer, Masking Agent
2-tert-Butyl-5-methylanisole	Methyl at C5, t-Butyl at C2	88-40-4	Fragrance Ingredient (Leatherinol, Musk Ambrette precursor)

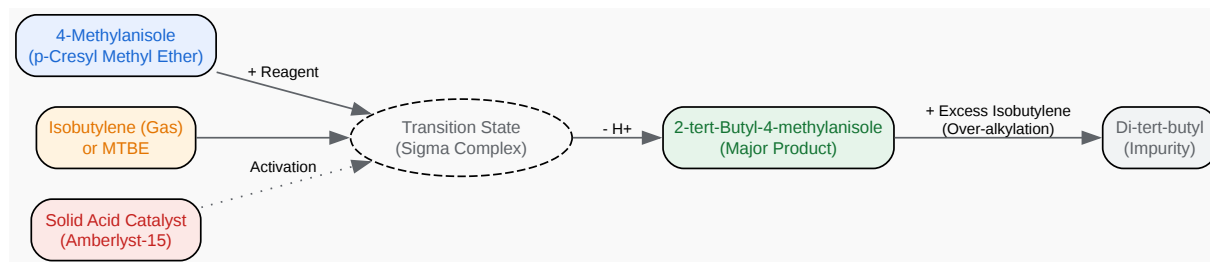
This guide focuses on the **2-tert-Butyl-4-methylanisole** isomer.[1][7]

Synthesis Protocol: Friedel-Crafts Alkylation

Objective: Selective mono-alkylation of 4-methylanisole with isobutylene using a solid acid catalyst to minimize waste (Green Chemistry).[1]

Reaction Pathway

The reaction utilizes the strong ortho-directing power of the methoxy group. However, steric hindrance is a limiting factor. The use of a solid acid catalyst (Amberlyst-15 or Zeolite HY) prevents the formation of corrosion byproducts associated with traditional $\text{AlCl}_3/\text{H}_2\text{SO}_4$ routes.[1]



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Figure 1: Electrophilic Aromatic Substitution pathway favoring ortho-alkylation relative to the methoxy group.[1]

Experimental Procedure

Reagents:

- 4-Methylanisole (Purity >99%)[1]
- Isobutylene gas (or Methyl tert-butyl ether [MTBE] as a liquid alternative)[1]
- Catalyst: Amberlyst-15 (Dry) or Zeolite H-Beta[1]
- Solvent: n-Heptane (optional, for heat dissipation)[1]

Step-by-Step Protocol:

- Reactor Setup: Equip a 500mL pressure reactor (autoclave) or a 3-neck flask with a gas inlet tube, thermometer, and vigorous mechanical stirrer.
- Loading: Charge 4-Methylanisole (1.0 eq, 122.16 g) and Amberlyst-15 (5% w/w relative to substrate). Note: If using MTBE, add 1.1 eq of MTBE.[1]
- Activation: Heat the mixture to 60°C under nitrogen purge.
- Addition:

- Gas Method: Slowly bubble Isobutylene gas into the liquid phase. Maintain pressure at 1-2 bar if using an autoclave.
- MTBE Method: Reflux at 65-70°C (methanol byproduct must be distilled off to drive equilibrium).[1]
- Reaction Monitoring: Monitor via GC-FID every 30 minutes.
 - Target: >95% conversion of starting material.[8]
 - Stop Condition: Stop immediately if di-tert-butyl impurity exceeds 3%.[1]
- Quench & Workup:
 - Cool to 25°C.
 - Filtration: Filter off the solid catalyst (Catalyst can be regenerated).[1]
 - Wash: If MTBE was used, wash the organic layer with water (3x) to remove residual methanol.[1]
- Purification: Perform fractional distillation under reduced pressure.
 - Boiling Point: ~115-118°C at 20 mmHg (Literature value may vary; establish curve).[1]

Quality Control (QC) & Characterization

To ensure the material is suitable for high-grade fragrance synthesis, strict QC on isomeric purity is required.[1]

GC-MS Method Parameters

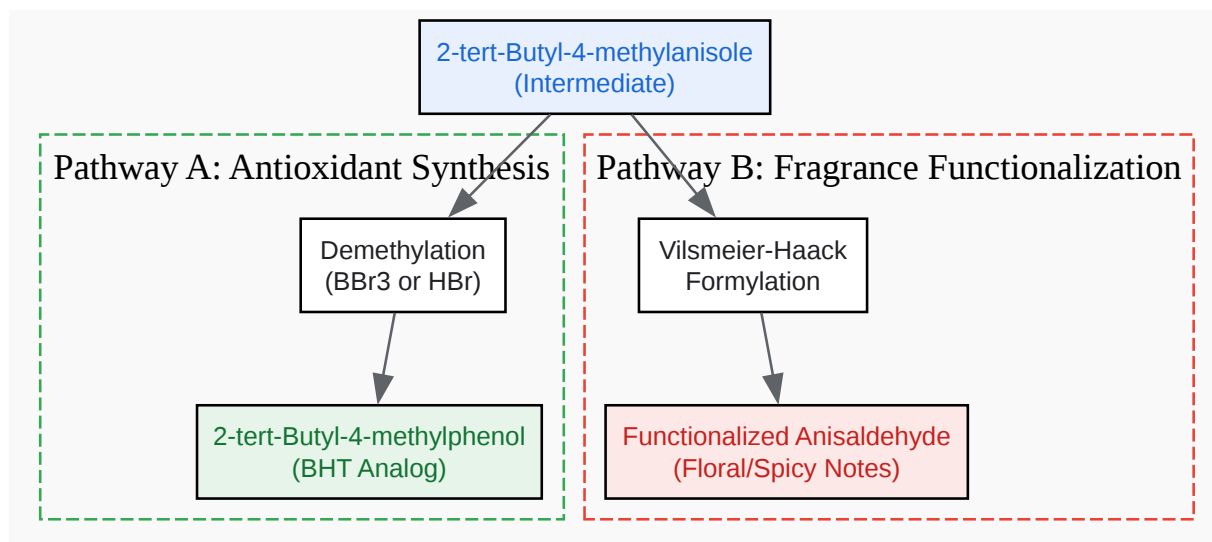
- Column: DB-Wax or HP-5MS (30m x 0.25mm x 0.25µm).[1]
- Carrier Gas: Helium @ 1.0 mL/min.[1]
- Oven Program: 60°C (1 min) → 10°C/min → 240°C (5 min).
- Detection: FID (for quantitation) and MS (for ID).

Specification Sheet

Parameter	Specification	Method	Rationale
Appearance	Colorless to pale yellow liquid	Visual	Oxidation leads to yellowing.[1]
Purity (GC)	≥ 98.0%	GC-FID	High purity required for downstream yield.[1]
Isomer Content	< 0.5% meta-isomer	GC-MS	meta-isomer (3-t-butyl) has different reactivity.[1]
Water Content	< 0.1%	Karl Fischer	Critical for water-sensitive downstream steps.[1]
Acid Value	< 0.1 mg KOH/g	Titration	Residual catalyst removal verification.[1]

Downstream Application Workflow

This intermediate is typically used in two pathways: Deprotection to the phenol (antioxidant) or Functionalization to fragrance molecules.[1]



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Figure 2: Major utilization pathways for the purified intermediate.[1]

Protocol Note: Demethylation to Phenol

If the goal is to produce the antioxidant (2-tert-butyl-4-methylphenol), the methyl ether must be cleaved.[1]

- Reagent: Boron Tribromide (BBr_3) in Dichloromethane (DCM) at -78°C is the lab standard.[1]
- Industrial Alternative: Heating with 48% HBr in Acetic Acid.

Safety & Regulatory (E-E-A-T)[1][3]

Handling Precautions

- Flammability: Flash point is approx. $85\text{-}90^\circ\text{C}$ (Combustible Liquid).[1] Ground all equipment.
- Skin Irritation: Like most alkyl anisoles, it is a skin irritant and defatting agent. Wear nitrile gloves and safety goggles.
- Environmental: Toxic to aquatic life with long-lasting effects (H411).[1][4] Do not release into drains.

Regulatory Status

- REACH: Pre-registered/Registered (depending on tonnage).[1]
- IFRA: Not explicitly restricted by IFRA Standards, but its downstream nitro-musk derivatives (if synthesized) are heavily restricted or banned.[1]
- Food Contact: The phenol derivative is a regulated food additive (BHT family), but the anisole is generally strictly for industrial/fragrance use.[1]

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